

# molecular weight of ethyl heptadecanoate

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## Compound of Interest

Compound Name: *Ethenyl heptadecanoate*

CAS No.: 9003-95-6

Cat. No.: B213153

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An In-Depth Technical Guide to the Molecular Weight of Ethyl Heptadecanoate for Researchers and Drug Development Professionals

## Introduction: Beyond a Simple Number

Ethyl heptadecanoate (CAS No. 14010-23-2), an ethyl ester of the saturated 17-carbon fatty acid, heptadecanoic acid, is a molecule of significant utility in advanced scientific research and pharmaceutical development.<sup>[1]</sup> While its fundamental properties begin with its molecular weight, a deep understanding of this parameter is not merely academic. For the researcher, an accurate determination of molecular weight is the cornerstone of compound identification, purity assessment, and quantitative analysis. In drug development, this value is critical for formulation, dosimetry, and metabolic studies.<sup>[1]</sup> This guide moves beyond a simple statement of the molecular weight to provide a comprehensive exploration of its theoretical basis, experimental determination, and practical application, grounded in the principles of analytical chemistry.

## Core Physicochemical & Structural Properties

A molecule's identity is defined by its structure and resulting physical properties. Ethyl heptadecanoate is characterized by the molecular formula  $C_{19}H_{38}O_2$ .<sup>[2][3]</sup> This composition

dictates its theoretical molecular weight and influences its behavior in various analytical systems.

## Structural Representation

The structure consists of a 17-carbon acyl chain attached to an ethyl group via an ester linkage.

Caption: Chemical structure of ethyl heptadecanoate.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of ethyl heptadecanoate, compiled from authoritative databases.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>38</sub> O <sub>2</sub>	PubChem[2], Sigma-Aldrich
Molecular Weight	298.5 g/mol (or 298.51 g/mol )	PubChem[2], TCI Chemicals[4]
Exact Mass	298.287180451 Da	PubChem[2]
CAS Number	14010-23-2	Sigma-Aldrich, TCI Chemicals[4]
IUPAC Name	ethyl heptadecanoate	PubChem[2]
Synonyms	Ethyl margarate, Heptadecanoic acid ethyl ester	TCI Chemicals[4]
Physical Form	Solid or liquid depending on temperature	TCI Chemicals[4]
Melting Point	27 - 29 °C	Chem-Impex[1]
Boiling Point	199 - 201 °C at 10 mmHg	Chem-Impex[1]
Solubility	Soluble in organic solvents; very low in water	Chem-Impex[1]

## Part 1: Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. This theoretical value provides a fundamental reference for all experimental analyses.

Causality of Calculation: The calculation is based on the molecular formula ( $C_{19}H_{38}O_2$ ) and the standard atomic weights of carbon, hydrogen, and oxygen.

- Carbon (C): 19 atoms  $\times$  12.011 amu/atom = 228.209 amu
- Hydrogen (H): 38 atoms  $\times$  1.008 amu/atom = 38.304 amu
- Oxygen (O): 2 atoms  $\times$  15.999 amu/atom = 31.998 amu
- Total Molecular Weight: 228.209 + 38.304 + 31.998 = 298.511 amu (or g/mol )

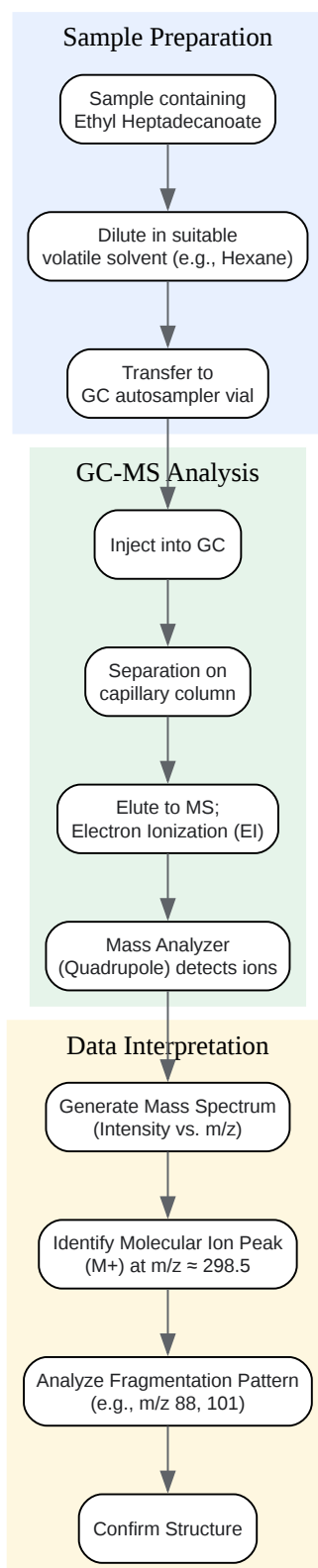
This calculated value is the benchmark against which experimental results from techniques like mass spectrometry are compared for identity confirmation.

## Part 2: Experimental Verification of Molecular Weight

While the theoretical weight is fixed, its experimental verification is essential to confirm the identity and purity of a physical sample. Mass spectrometry (MS) is the definitive technique for this purpose.

### Mass Spectrometry: The Gold Standard

Expertise & Experience: Mass spectrometry measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules. For ethyl heptadecanoate, its volatility makes it an ideal candidate for analysis by Gas Chromatography-Mass Spectrometry (GC-MS). The GC separates the compound from other volatile components in the sample mixture before it enters the mass spectrometer, ensuring that the resulting mass spectrum is of a pure analyte. This coupling provides two orthogonal points of identification: retention time from the GC and the mass spectrum from the MS.



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Caption: Experimental workflow for molecular weight verification using GC-MS.

Trustworthiness (Self-Validating Protocol): The following protocol is designed to be self-validating. The inclusion of a solvent blank confirms the absence of system contamination, while the analysis of the fragmentation pattern provides structural confirmation that complements the molecular ion data.

## Detailed Protocol: GC-MS Analysis of Ethyl Heptadecanoate

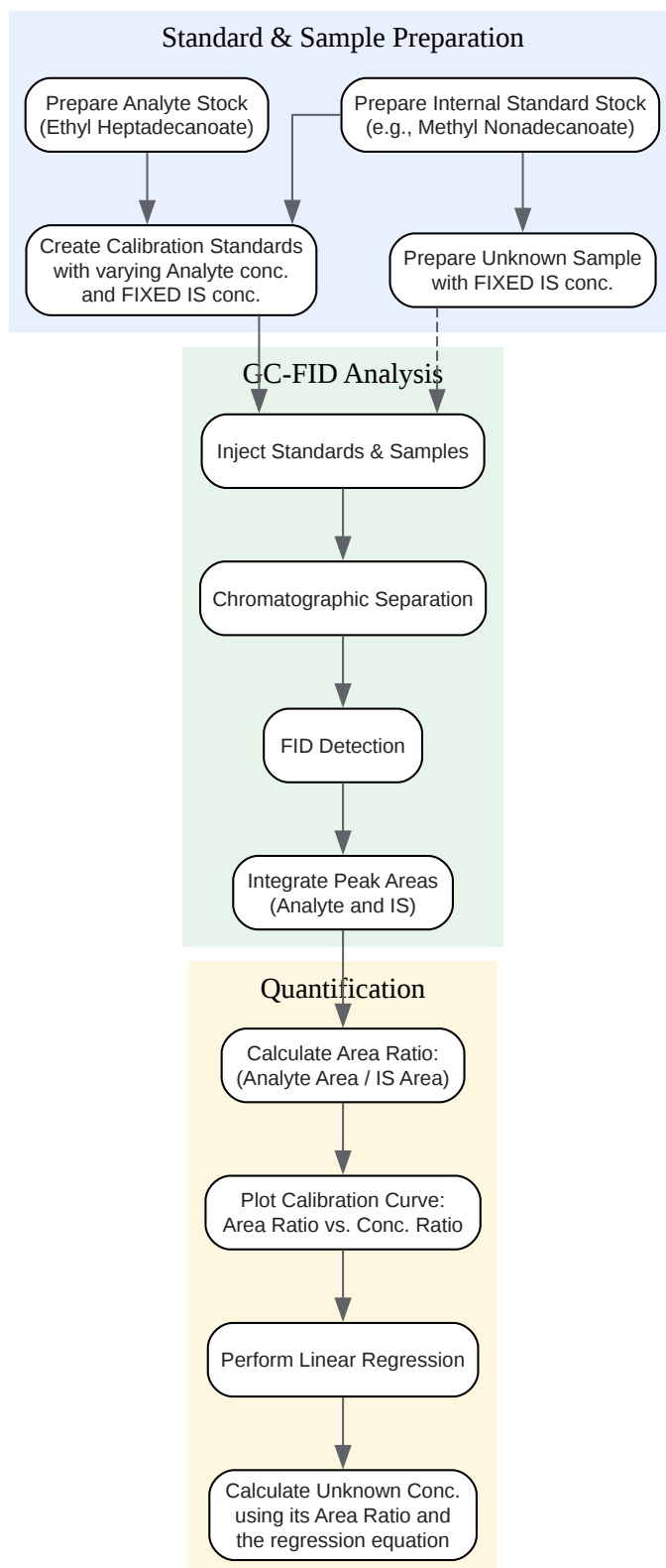
- **Standard Preparation:** Accurately weigh ~10 mg of ethyl heptadecanoate reference standard and dissolve in 10 mL of hexane to create a 1 mg/mL stock solution. Prepare a working standard of 10 µg/mL by further dilution in hexane.
- **Sample Preparation:** Dissolve the unknown sample in hexane to achieve an estimated final concentration of ~10 µg/mL.
- **Instrument Setup (Typical Conditions):**
  - GC System: Agilent 8890 or equivalent.
  - Injector: Split/Splitless, 250°C, Split ratio 20:1.
  - Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
  - Carrier Gas: Helium, constant flow at 1.2 mL/min.
  - Oven Program: Initial temperature 100°C, hold for 1 min. Ramp at 10°C/min to 280°C, hold for 5 min.
  - MS System: Agilent 5977 MSD or equivalent.
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Scan Range: m/z 40-400.

- Analytical Sequence:
  - Inject 1  $\mu\text{L}$  of a hexane solvent blank to ensure system cleanliness.
  - Inject 1  $\mu\text{L}$  of the 10  $\mu\text{g}/\text{mL}$  working standard to determine the retention time and reference mass spectrum.
  - Inject 1  $\mu\text{L}$  of the prepared sample.
- Data Analysis & Interpretation:
  - Molecular Ion ( $M^+$ ): Examine the mass spectrum corresponding to the chromatographic peak of ethyl heptadecanoate. A peak at  $m/z$  298.5 confirms the molecular weight.[2]
  - Fragmentation Pattern: The EI process fragments the molecule in a predictable way. Look for characteristic fragment ions to validate the structure. For ethyl esters of fatty acids, a prominent peak at  $m/z$  88 is expected, corresponding to the McLafferty rearrangement of the ethyl ester group. Other significant peaks may appear at  $m/z$  101.[2] The presence of these fragments provides high confidence in the compound's identity.

## Part 3: Application of Molecular Weight in Quantitative Analysis

Beyond identification, the molecular weight is indispensable for converting instrument response into concentration—the essence of quantitative analysis. In fields like lipidomics and quality control, Gas Chromatography with Flame Ionization Detection (GC-FID) is a robust method for quantification.

**Expertise & Experience:** GC-FID provides a response that is proportional to the mass of carbon atoms entering the flame. While highly sensitive and reproducible, it is susceptible to variations in injection volume and sample matrix effects. To counteract this, an internal standard (IS) is used. An IS is a known amount of a different, but chemically similar, compound added to both standards and samples. By comparing the peak area of the analyte to the peak area of the IS, precise and accurate quantification can be achieved. Methyl heptadecanoate or methyl nonadecanoate are often used as internal standards for fatty acid ester analysis.[5][6]



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Caption: Workflow for quantitative analysis using GC-FID with an internal standard.

## Role in Drug Development and Biochemical Research

The accurate quantification enabled by knowing the molecular weight is critical in several domains:

- **Biochemical Research:** Ethyl heptadecanoate is used in studies of lipid metabolism and fatty acid profiles.<sup>[1]</sup> Accurate quantification is necessary to understand metabolic pathways and their dysregulation in disease.
- **Pharmaceutical Formulation:** It can be used as a solvent, carrier, or emollient in drug formulations to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs).<sup>[1]</sup> The molecular weight is essential for calculating molar ratios and ensuring precise, reproducible formulations.
- **Internal Standard:** Due to its odd-numbered carbon chain, heptadecanoic acid and its esters are rare in most biological systems. This makes ethyl heptadecanoate an excellent internal standard for the quantification of other fatty acid esters in complex biological matrices.<sup>[5][6]</sup>

## Conclusion

The molecular weight of ethyl heptadecanoate, 298.5 g/mol, is a foundational parameter that extends far beyond basic chemical identification. It is the theoretical anchor for definitive experimental verification by mass spectrometry and the mathematical key to accurate quantification in complex research and pharmaceutical applications. For scientists and drug development professionals, a thorough understanding of not just the value, but the methods used to confirm it and the principles that make it applicable, is fundamental to producing robust, reliable, and high-impact scientific work.

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- To cite this document: BenchChem. [molecular weight of ethyl heptadecanoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b213153/docs#molecular-weight-of-ethyl-heptadecanoate>]

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